

# An In-depth Technical Guide to the Physical Properties of 2,2-Dimethylcyclopentanone

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## Compound of Interest

Compound Name: 2,2-Dimethylcyclopentanone

Cat. No.: B1329810

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## Introduction

**2,2-Dimethylcyclopentanone**, with a CAS Number of 4541-32-6, is a cyclic ketone that serves as a valuable intermediate in organic synthesis.<sup>[1]</sup> Its utility is particularly notable in the production of fungicides, such as Metconazole, and as a building block for pharmaceuticals and fragrances.<sup>[1]</sup> An understanding of its physical properties is paramount for its effective handling, application in synthetic protocols, and for the development of new chemical entities. This guide provides a comprehensive overview of the known physical characteristics of **2,2-Dimethylcyclopentanone**, supported by available data and general experimental considerations.

## Chemical Structure and Identification

**2,2-Dimethylcyclopentanone** is characterized by a five-membered ring containing a ketone functional group, with two methyl groups attached to the carbon atom adjacent to the carbonyl group.

| Identifier        | Value                                  |
|-------------------|--|
| IUPAC Name        | 2,2-dimethylcyclopentan-1-one[2]       |
| CAS Number        | 4541-32-6[2]                           |
| Molecular Formula | C <sub>7</sub> H <sub>12</sub> O[1][2] |
| Molecular Weight  | 112.17 g/mol [2][3]                    |
| InChI Key         | FTGZMZBYOHMEPS-UHFFFAOYSA-N[3][4]      |
| SMILES String     | CC1(C)CCCC1=O[3][4]                    |

## Physicochemical Properties

The physical state of **2,2-Dimethylcyclopentanone** under standard conditions is a colorless to light yellow liquid.[1] A summary of its key quantitative physical properties is presented below.

| Property         | Value                    | Reference Conditions  |
|------------------|--------------------------|-----------------------|
| Boiling Point    | 143-145 °C               | (lit.)[5]             |
| Melting Point    | Not available            |                       |
| Density          | 0.894 g/mL               | at 25 °C (lit.)[4][6] |
| Refractive Index | 1.433                    | at 20 °C (lit.)[4][6] |
| Flash Point      | 33 °C (91.4 °F)          | closed cup            |
| Vapor Pressure   | 4.3±0.3 mmHg             | at 25°C[1]            |
| Solubility       | Soluble in chloroform[6] |                       |

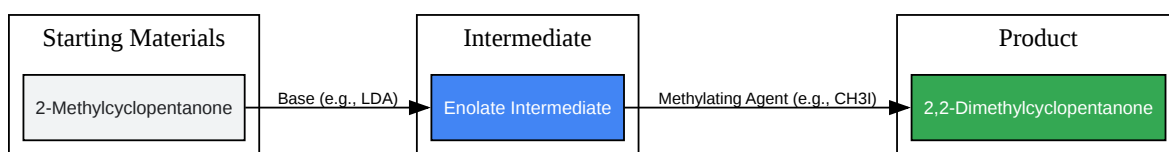
## Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **2,2-Dimethylcyclopentanone** are not detailed in the readily available literature, standard laboratory methods are employed for such characterizations.

- **Boiling Point Determination:** The boiling point is typically determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded. For small sample sizes, micro-boiling point determination methods can be utilized.
- **Density Measurement:** The density is commonly measured using a pycnometer or a digital density meter. This involves determining the mass of a known volume of the substance at a specified temperature.
- **Refractive Index Measurement:** A refractometer, such as an Abbé refractometer, is used to measure the refractive index. This is a measure of how much the path of light is bent, or refracted, when it enters the substance. The measurement is typically performed at a specific wavelength of light (usually the sodium D-line, 589 nm) and temperature.
- **Flash Point Determination:** The flash point is determined using either an open-cup or a closed-cup apparatus. The closed-cup method, as cited for **2,2-Dimethylcyclopentanone**, generally provides a lower and more conservative value. It is the lowest temperature at which the vapors of the material will ignite when an ignition source is introduced.

## Synthesis Pathway Overview

**2,2-Dimethylcyclopentanone** can be synthesized through various routes. One reported method involves the regioselective synthesis from its enolate precursor, which can be obtained using 2-pyrrolidone magnesium salt as an electrogenerated base. A general overview of a synthetic approach is depicted below.



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Caption: A simplified workflow for the synthesis of **2,2-Dimethylcyclopentanone**.

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **2,2-Dimethylcyclopentanone**.

- $^1\text{H-NMR}$ : Identity confirmed by  $^1\text{H-NMR}$ .<sup>[6]</sup>
- Infrared (IR) Spectroscopy: The NIST WebBook provides the gas-phase IR spectrum of **2,2-Dimethylcyclopentanone**.<sup>[7]</sup>
- Mass Spectrometry (MS): Mass spectral data (electron ionization) is also available.<sup>[7]</sup>

## Safety and Handling

**2,2-Dimethylcyclopentanone** is a flammable liquid and vapor.<sup>[8]</sup> It should be handled with appropriate personal protective equipment, including eye shields and gloves. Store in a dry, well-ventilated area away from heat, sparks, and open flames.<sup>[5][8]</sup>

## Applications in Research and Development

**2,2-Dimethylcyclopentanone** serves as a versatile starting material in various synthetic endeavors. Its enolate can be used in the enantioselective synthesis of chiral phosphines.<sup>[4]</sup> Furthermore, it is a precursor in the synthesis of spirosuccinimides, spiropentanopyrrolizidine oxime alkaloids, and  $\delta,\delta$ -dimethyl- $\delta$ -valerolactone via Baeyer-Villiger oxidation.<sup>[4]</sup> These applications highlight its importance in the development of novel chemical entities with potential applications in medicinal chemistry and materials science.

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## References

- 1. innospk.com [innospk.com]

- 2. 2,2-Dimethylcyclopentanone | C7H12O | CID 138286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2-dimethylcyclopentanone [stenutz.eu]
- 4. 2,2-二甲基环戊酮 96% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 2,2-DIMETHYLCYCLOPENTANONE CAS#: 4541-32-6 [m.chemicalbook.com]
- 6. 2,2-Dimethylcyclopentanone - CAS-Number 4541-32-6 - Order from Chemodex [chemodex.com]
- 7. Cyclopentanone, 2,2-dimethyl- [webbook.nist.gov]
- 8. 2,2-Dimethylcyclopentanone | 4541-32-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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